Physicochemical Characterization and Methodological Workflows for ((Pentyloxy)methyl) oxirane

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Compound of Interest

Compound Name:	*((Pentyloxy)methyl) oxirane*
CAS No.:	*7297-11-2*
Cat. No.:	*B1660194*

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Executive Summary

((Pentyloxy)methyl) oxirane, widely referred to in industrial and pharmaceutical literature as pentyl glycidyl ether, is a bifunctional aliphatic epoxide. Featuring both a highly reactive oxirane ring and a hydrophobic pentyl ether chain, this compound serves as a critical intermediate in the synthesis of chiral active pharmaceutical ingredients (APIs), solvo-surfactants, and reactive diluents in polymer chemistry. For researchers and process chemists, understanding its exact thermodynamic and volumetric properties is paramount for downstream processing, solvent extraction, and reactor design. This whitepaper provides an in-depth analysis of its boiling point and density, the causality behind these physical properties, and the self-validating experimental protocols required to measure them accurately.

Quantitative Data: Boiling Point and Density

The physical properties of **((Pentyloxy)methyl) oxirane** are dictated by the balance between its polar epoxide headgroup and its non-polar aliphatic tail. The table below summarizes the

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verified quantitative data for the compound (including its (R)-enantiomer, which shares identical scalar physical properties with the racemate).

Property	Value	Experimental Conditions
Density	0.91 g/mL	25 °C
Boiling Point	65–66 °C	8 mmHg (Reduced Pressure)
Refractive Index ( )	1.425	20 °C
Molecular Formula	$C_8H_{16}O_2$	N/A
Molecular Weight	144.21 g/mol	N/A

Data supported by chemical property databases and synthesis literature .

Mechanistic Insights into Physical Properties

- Density Causality: The density of 0.91 g/mL at 25 °C is a direct consequence of the molecule's structural dichotomy. The aliphatic 5-carbon tail introduces significant free volume, lowering the density compared to highly oxygenated, short-chain epoxides. However, the compact, highly polarized oxirane ring and the ether linkage provide sufficient dipole-dipole interactions to keep the density significantly higher than that of a pure aliphatic alkane like pentane (0.626 g/mL).

- Boiling Point Causality: The boiling point is explicitly recorded at 65–66 °C under a high vacuum of 8 mmHg rather than at atmospheric pressure (760 mmHg). The causality here is thermal degradation. The strained three-membered oxirane ring is highly susceptible to thermally induced ring-opening or auto-polymerization at temperatures exceeding 150 °C. Therefore, reduced pressure distillation is mandatory to safely vaporize the compound without altering its chemical identity.

Experimental Protocols: Self-Validating Systems

To ensure scientific integrity and reproducibility, the measurement of these properties must follow strict, self-validating protocols.

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Protocol A: Density Determination via Oscillating U-Tube Pycnometry

This protocol is grounded in the standard for digital density meters.

- System Calibration: Clean the borosilicate glass U-tube with acetone and dry with a continuous stream of dry air. Calibrate the system using ultra-pure degassed water and dry air at exactly 25.0 °C. Self-Validation: The system must report the density of water as 0.99704 g/mL before proceeding.
- Sample Injection: Inject 1–2 mL of **((Pentyloxy)methyl) oxirane** slowly using a Luer-slip syringe. Causality: Rapid injection introduces micro-bubbles. Because gases have exponentially lower densities than liquids, even microscopic bubbles will drastically skew the measurement downward.
- Thermal Equilibration: Allow the built-in Peltier thermostat to stabilize the sample at 25.00 ± 0.01 °C.
- Data Acquisition: Record the oscillation frequency. The density is calculated inversely to the square of the oscillation frequency.

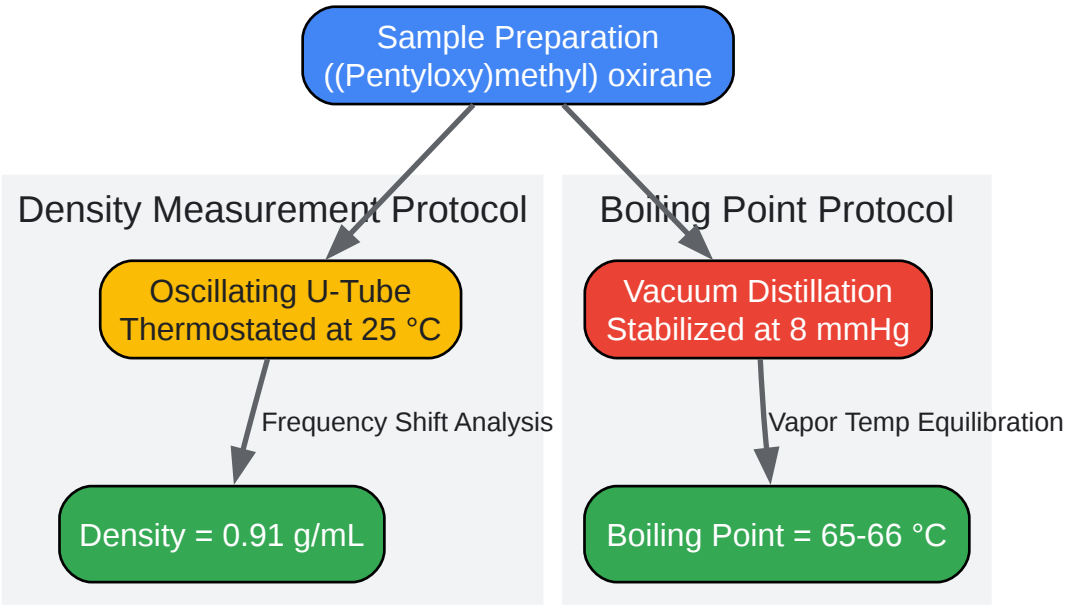
Protocol B: Boiling Point Determination via Precision Vacuum Distillation

This protocol adapts the principles of for reduced-pressure distillation.

- Apparatus Setup: Assemble a short-path distillation apparatus equipped with a Vigreux column, a precision vacuum pump, and a digital capacitance manometer.
- System Evacuation & Leak Testing: Lower the internal pressure to exactly 8.0 mmHg. Self-Validation: Isolate the pump and monitor the manometer. A leak rate of <0.1 mmHg/min validates the system's integrity. Causality: A deviation of just 1 mmHg can shift the boiling point by 2–3 °C according to the Clausius-Clapeyron equation.
- Controlled Heating: Apply heat using a proportional-integral-derivative (PID) controlled heating mantle. Stir vigorously to prevent localized superheating (bumping).

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- Equilibration and Recording: Observe the vapor condensation ring rising in the distillation head. Record the temperature strictly when the vapor temperature stabilizes at 65–66 °C and a steady reflux-to-distillation ratio is achieved.



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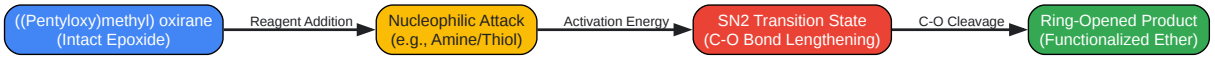
Experimental workflow for determining the density and boiling point of **((Pentyloxy)methyl) oxirane**.

Applications in Drug Development and Synthesis

The specific physical properties of **((Pentyloxy)methyl) oxirane** dictate its utility across various chemical disciplines. Its relatively low density (0.91 g/mL) allows for rapid phase separation when used in biphasic aqueous/organic extraction protocols, a feature highly valued in the synthesis of eco-friendly solvo-surfactants . Furthermore, alkyl glycidyl ethers are widely utilized as reactive diluents and foam control agents due to their optimal viscosity and boiling profiles .

In drug development, the oxirane ring acts as a highly reactive electrophilic center. It readily undergoes S_n2 nucleophilic ring-opening when exposed to amines, alcohols, or thiols, allowing chemists to append the hydrophobic pentyl ether moiety onto complex API scaffolds.

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Nucleophilic ring-opening pathway of **((Pentyloxy)methyl) oxirane** in drug synthesis.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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